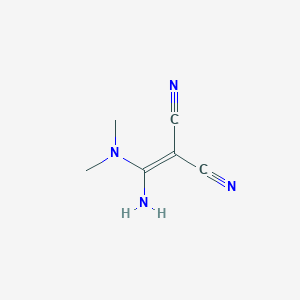

molecular formula C6H8N4 B8586750 Propanedinitrile, [amino(dimethylamino)methylene]- CAS No. 60025-21-0

Propanedinitrile, [amino(dimethylamino)methylene]-

Cat. No.: B8586750
CAS No.: 60025-21-0
M. Wt: 136.15 g/mol
InChI Key: JOMXGLMNJUSMQX-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.

Description

Propanedinitrile, [amino(dimethylamino)methylene]- is a useful research compound. Its molecular formula is C6H8N4 and its molecular weight is 136.15 g/mol. The purity is usually 95%.
BenchChem offers high-quality Propanedinitrile, [amino(dimethylamino)methylene]- suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Propanedinitrile, [amino(dimethylamino)methylene]- including the price, delivery time, and more detailed information at info@benchchem.com.

Properties

CAS No.

60025-21-0

Molecular Formula

C6H8N4

Molecular Weight

136.15 g/mol

IUPAC Name

2-[amino(dimethylamino)methylidene]propanedinitrile

InChI

InChI=1S/C6H8N4/c1-10(2)6(9)5(3-7)4-8/h9H2,1-2H3

InChI Key

JOMXGLMNJUSMQX-UHFFFAOYSA-N

Canonical SMILES

CN(C)C(=C(C#N)C#N)N

Origin of Product

United States

Synthesis routes and methods

Procedure details

Into a pressure bottle were placed 5.6 g of 3-amino-2-cyano-3-(methylthio)propenenitrile and 3 ml of dimethylformamide, and the mixture was cooled to 0°. A volume of 5.4 ml (3.6 g) of dimethylamine was condensed in a dry-ice trap and added to the pressure bottle. The bottle was sealed and the reaction mixture was heated, with stirring, at 100° for 3-4 hours (in subsequent runs, the heating time was reduced to 80 minutes without reducing the yield). After this time, the mixture was allowed to cool to ambient temperature, where it stood for two days. The pressure bottle was cooled to 0° and opened. The mixture was allowed to attain ambient temperature, then was poured into 300 ml of ice-water, causing a white solid to precipitate. The slurry was stirred for 30 minutes. The solid product was collected by filtration and washed with cold water to give 5.1 g of 3-amino-2-cyano-3-(dimethylamino)propenenitrile, m.p. 228°-229°. The nmr was consistent with the assigned structure.
Quantity
5.6 g
Type
reactant
Reaction Step One
Quantity
5.4 mL
Type
reactant
Reaction Step Two
[Compound]
Name
ice water
Quantity
300 mL
Type
reactant
Reaction Step Three
Quantity
3 mL
Type
solvent
Reaction Step Four
